

LY3027788 hydrochloride vs LY341495 in preclinical models of depression

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Compound of Interest

Compound Name: LY3027788 hydrochloride

Cat. No.: B15145210

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A Comparative Analysis of LY341495 in Preclinical Models of Depression

A comprehensive review of the existing preclinical data on the mGlu2/3 receptor antagonist, LY341495, reveals significant antidepressant-like effects in various animal models. In contrast, a thorough search of scientific literature and public databases yielded no available information on **LY3027788 hydrochloride** in the context of preclinical depression research. Therefore, this guide will focus on the extensive findings related to LY341495, providing researchers, scientists, and drug development professionals with a detailed overview of its performance and underlying mechanisms.

LY341495: A Glutamatergic Modulator with Rapid Antidepressant Potential

LY341495 is a potent and selective antagonist of group II metabotropic glutamate receptors (mGlu2/3).^{[1][2]} Its mechanism of action is distinct from traditional monoaminergic antidepressants, such as selective serotonin reuptake inhibitors (SSRIs). By blocking presynaptic mGlu2/3 autoreceptors, LY341495 enhances the release of glutamate, a primary excitatory neurotransmitter in the brain.^{[3][4]} This surge in glutamatergic transmission is believed to initiate a cascade of downstream signaling events that contribute to its rapid antidepressant-like effects, which are notably similar to those observed with ketamine.^{[1][5]}

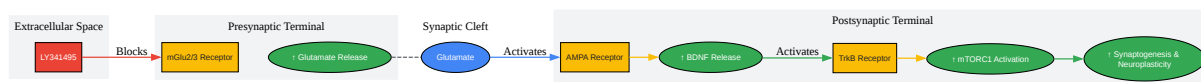
Efficacy in Preclinical Models of Depression

LY341495 has demonstrated robust efficacy across a range of well-established animal models of depression. These models are designed to mimic different aspects of the human condition, providing a comprehensive preclinical evaluation of a compound's potential therapeutic value.

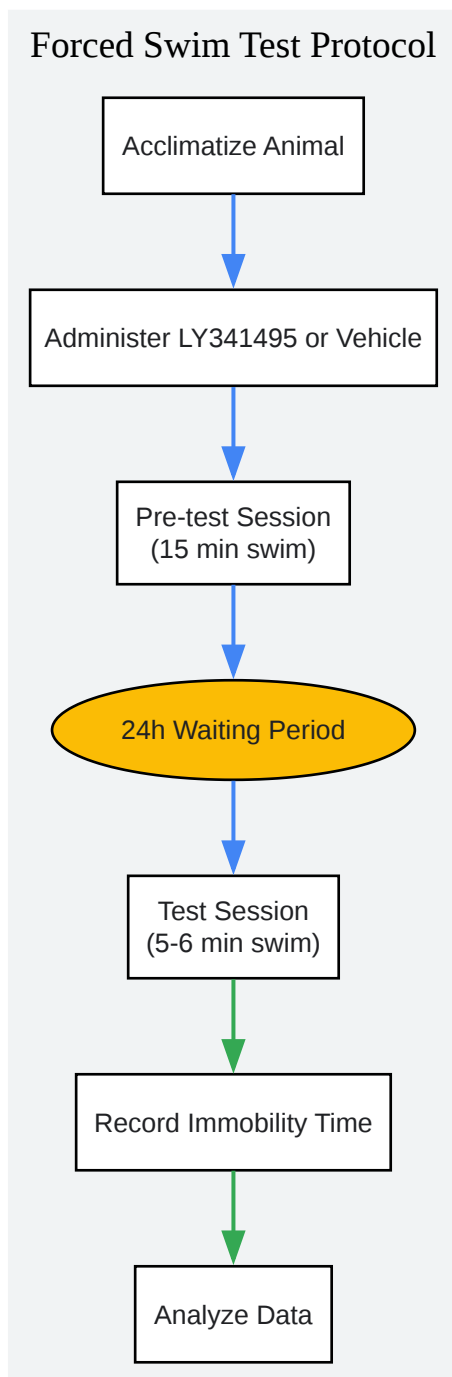
Preclinical Model	Species	Key Findings	Dosage Range	Citation
Forced Swim Test (FST)	Mouse, Rat	Reduced immobility time, indicating an antidepressant-like effect.	0.3 - 3 mg/kg	[2]
Tail Suspension Test (TST)	Mouse	Decreased immobility time, further supporting its antidepressant-like properties.	1 mg/kg	[1]
Chronic Unpredictable Mild Stress (CUMS)	Mouse	Reversed CUMS-induced anhedonia (measured by sucrose preference) and behavioral despair.	0.3 - 1 mg/kg	[1]
Learned Helplessness	Rat	Demonstrated antidepressant effects in a model resistant to traditional antidepressants.	Not Specified	
Chronic Corticosterone Administration	Mouse, Rat	Reversed depressive-like behaviors induced by chronic stress hormone exposure.	Not Specified	

Mechanism of Action: Signaling Pathways

The antidepressant-like effects of LY341495 are mediated by the activation of key intracellular signaling pathways that play a crucial role in neuroplasticity and synaptic function. The primary pathway implicated is the mammalian target of rapamycin complex 1 (mTORC1) signaling cascade.



Forced Swim Test Protocol



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